

# Application Notes and Protocols: Preparation of Phenamil Stock Solution in DMSO

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## Compound of Interest

Compound Name: *Phenamil*

Cat. No.: *B1679778*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Phenamil** is a potent derivative of the diuretic amiloride and is widely utilized in biomedical research.<sup>[1][2]</sup> It functions as an inhibitor of the epithelial sodium channel (ENaC) and the transient receptor potential polycystin-3 (TRPP3) channel.<sup>[3][4][5]</sup> Recent studies have highlighted its role in stimulating osteoblast differentiation and mineralization by enhancing the bone morphogenetic protein (BMP) signaling pathway, making it a valuable small molecule for research in bone repair and tissue engineering. This document provides a comprehensive guide to preparing a stock solution of **phenamil** using dimethyl sulfoxide (DMSO), ensuring its stability and efficacy for experimental use.

## Phenamil: Properties and Solubility

**Phenamil** is typically supplied as a yellow crystalline solid. Its methanesulfonate salt form is commonly used in research.

Property	Data	Reference
Chemical Name	3,5-diamino-6-chloro-N-[imino(phenylamino)methyl]-2-pyrazinecarboxamide, monomethanesulfonate	
Molecular Formula	$C_{12}H_{12}ClN_7O \bullet CH_3SO_3H$	
Molecular Weight	401.83 g/mol	
Purity	≥98%	
Appearance	Crystalline solid	
Solubility in DMSO	Approximately 1 mg/mL to ≥5 mg/mL (with warming); also reported as soluble up to 100 mM.	
Storage (Solid)	Store at -20°C for long-term stability (≥4 years). Can also be stored at +4°C.	

## Experimental Protocol: Preparation of 10 mM Phenamil Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **phenamil** in DMSO. This concentration is a convenient starting point for further dilutions to typical working concentrations (e.g., 2.5-15  $\mu$ M).

### Materials

- **Phenamil** methanesulfonate salt (MW: 401.83 g/mol )
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

### Safety Precautions

- **Phenamil** should be considered hazardous until further information is available.
- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- Handle **phenamil** powder in a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of chemicals through the skin. Handle with care.

### Procedure

- Calculate the required mass of **Phenamil**:
  - To prepare 1 mL of a 10 mM stock solution:
    - Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight ( g/mol ) x 1000 (mg/g)
    - Mass (mg) = 0.010 mol/L x 0.001 L x 401.83 g/mol x 1000 mg/g
    - Mass (mg) = 4.0183 mg
- Weighing the **Phenamil**:
  - In a chemical fume hood, carefully weigh out 4.02 mg of **phenamil** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolution in DMSO:
  - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **phenamil** powder.
  - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.

- If dissolution is slow, gentle warming in a 37°C water bath for a few minutes may be required. Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage:
  - Dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in sterile, light-protected cryovials.
  - Store the aliquots at -20°C for up to 6 months or at -80°C for longer-term storage.
  - Avoid repeated freeze-thaw cycles to maintain the stability of the compound.

Note on Aqueous Solutions: **Phenamil** is sparingly soluble in aqueous buffers. To prepare an aqueous working solution, first dissolve **phenamil** in DMSO and then dilute with the aqueous buffer of choice. It is not recommended to store aqueous solutions for more than one day.

## Storage and Stability of Phenamil Solutions

Solution Type	Storage Temperature	Stability	Reference
Solid Compound	-20°C	≥ 4 years	
DMSO Stock Solution	-20°C	Up to 6 months	
DMSO Stock Solution	-80°C	> 6 months	
Aqueous Working Solution	4°C	Not recommended for more than 24 hours	

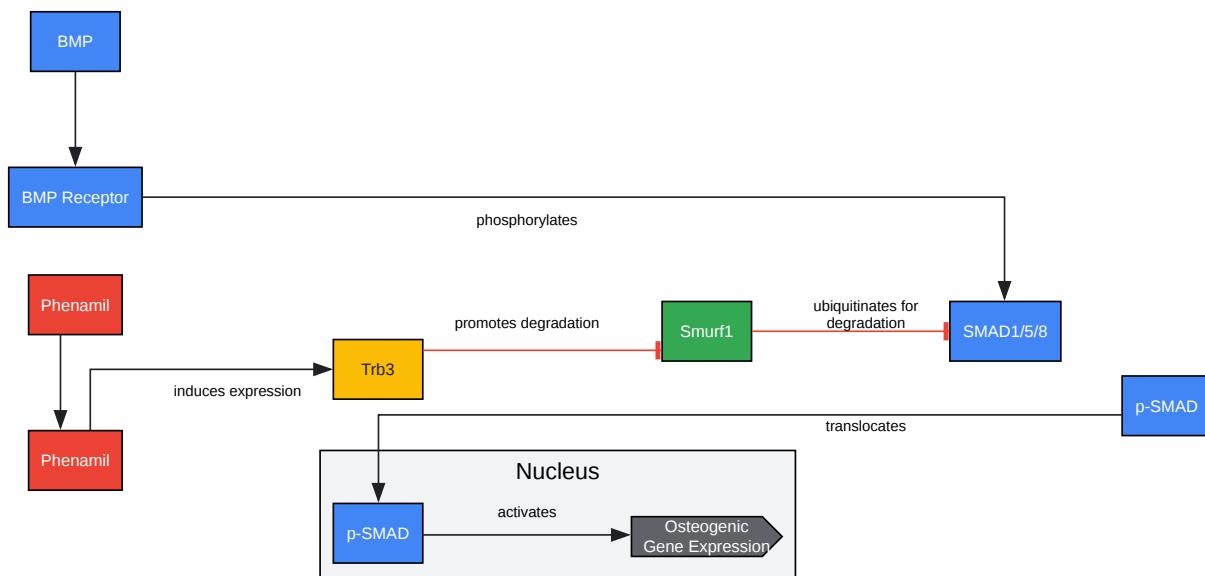
## Application: Phenamil in Osteoblast Differentiation

**Phenamil** has been identified as a small molecule that promotes osteoblast differentiation, acting synergistically with BMPs.

### Mechanism of Action

**Phenamil** enhances the BMP signaling pathway. It induces the expression of Tribbles homolog 3 (Trb3), a pseudokinase. Trb3, in turn, promotes the degradation of SMAD ubiquitin regulatory factor 1 (Smurf1). The reduction in Smurf1 levels leads to the stabilization of SMAD proteins

(SMAD1/5/8), which are crucial transcription factors in the BMP signaling cascade. This stabilization enhances the transcription of osteogenic target genes, ultimately leading to osteoblast differentiation and mineralization.

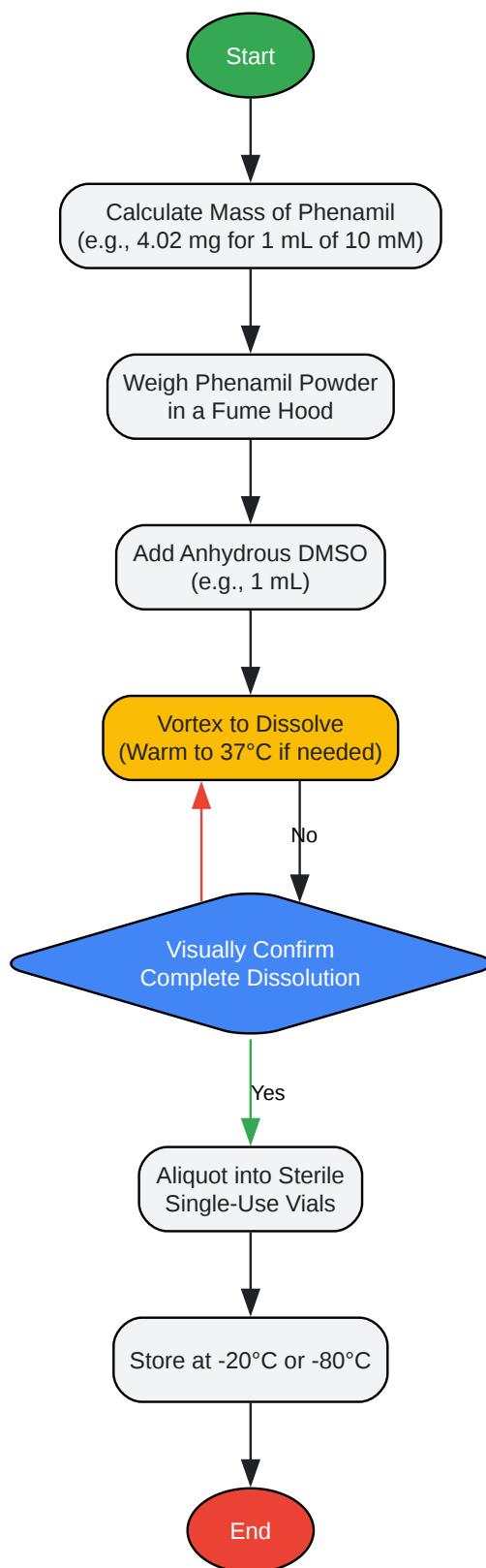


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Caption: **Phenamil**'s mechanism in promoting osteogenesis.

## Workflow for Stock Solution Preparation

The following diagram outlines the logical flow for preparing the **phenamil** stock solution.

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Caption: Workflow for **Phenamil**-DMSO stock solution preparation.

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## References

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